

Optimal Staining of Acidic Organelles: LysoTracker Yellow HCK-123 for Confocal Microscopy

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Compound of Interest

Compound Name: LysoTracker Yellow HCK 123

Cat. No.: B15555819

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Introduction

LysoTracker Yellow HCK-123 is a fluorescent probe that is highly selective for acidic organelles, such as lysosomes.^{[1][2]} This cell-permeable dye consists of a fluorophore linked to a weak base that is only partially protonated at neutral pH, allowing it to freely cross cell membranes.^{[1][2]} Upon entering the acidic environment of lysosomes, the probe becomes protonated and accumulates, leading to a bright yellow fluorescence.^{[1][2]} This characteristic makes LysoTracker Yellow HCK-123 an invaluable tool for studying the localization, trafficking, and dynamics of lysosomes in living cells using confocal microscopy. Its utility is particularly noted in the study of cellular processes such as autophagy, where lysosomes play a critical role.^[1]

Quantitative Data Summary

The optimal concentration of LysoTracker Yellow HCK-123 is crucial for achieving high signal-to-noise ratios while maintaining cell health. The recommended concentrations from various sources are summarized below. It is advised to perform a titration experiment to determine the optimal concentration for your specific cell type and experimental conditions.

Parameter	Recommended Value	Source
Stock Solution Concentration	1 mM in DMSO	MedchemExpress.com, Cell Biology and Bioimaging Core[3][4]
Working Concentration Range	0.1 - 50 μ M	MedchemExpress.com[3]
Optimal Working Concentration	50 - 75 nM	Thermo Fisher Scientific[5]
Suggested Working Dilution	1:10,000 from 1 mM stock (yields 100 nM)	Cell Biology and Bioimaging Core[4]
Optimal Selectivity Concentration	~50 nM	AAT Bioquest[6]
Excitation Maximum	465 nm	Thermo Fisher Scientific, AAT Bioquest[6][7][8][9][10]
Emission Maximum	535 nm	Thermo Fisher Scientific, AAT Bioquest[6][7][8][9][10]
Incubation Time	30 minutes to 2 hours	MedchemExpress.com, Cell Biology and Bioimaging Core[3][4]
Incubation Temperature	37°C	MedchemExpress.com, Cell Biology and Bioimaging Core[3][4]

Experimental Protocols

This section provides a detailed protocol for staining live cells with LysoTracker Yellow HCK-123 for subsequent analysis by confocal microscopy.

Materials

- LysoTracker Yellow HCK-123 (1 mM stock in DMSO)
- Live cells cultured on coverslips or in imaging dishes

- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- Confocal microscope with appropriate filter sets

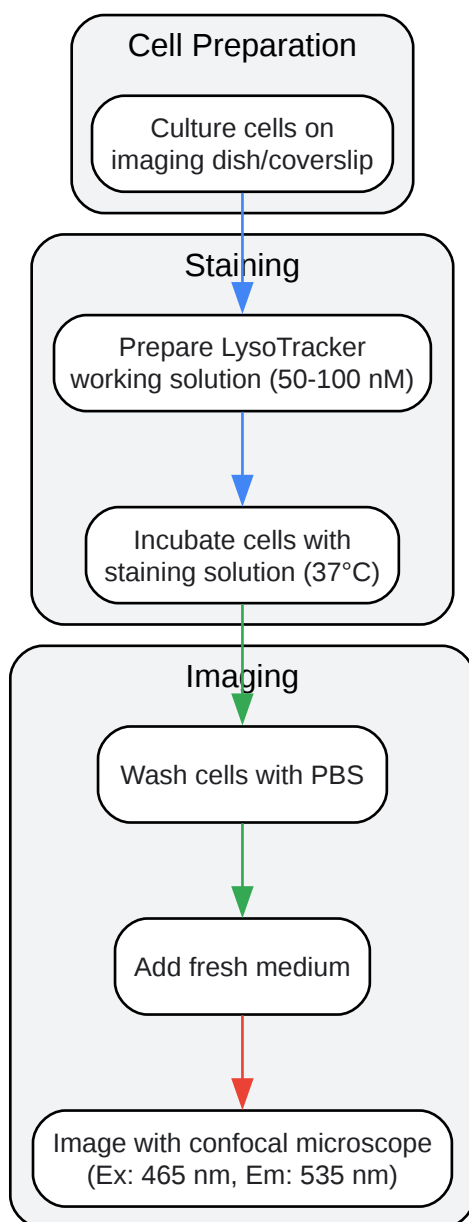
Staining Protocol

- Cell Preparation: Culture cells on a suitable imaging vessel (e.g., glass-bottom dish or coverslip) to the desired confluency.
- Prepare Staining Solution:
 - Thaw the 1 mM LysoTracker Yellow HCK-123 stock solution at room temperature.
 - Dilute the stock solution in pre-warmed (37°C) complete cell culture medium to the desired final working concentration (a starting concentration of 50-100 nM is recommended).
- Cell Staining:
 - Remove the culture medium from the cells.
 - Add the pre-warmed staining solution to the cells.
 - Incubate the cells at 37°C in a 5% CO₂ incubator for 30 minutes to 2 hours. The optimal incubation time may vary depending on the cell type.
- Washing:
 - Remove the staining solution.
 - Wash the cells once with pre-warmed PBS.[\[3\]](#)
 - Replace the PBS with fresh pre-warmed complete cell culture medium.
- Imaging:
 - Image the cells immediately on a confocal microscope.

- Set the excitation wavelength to ~465 nm and the emission detection to ~535 nm.

Visualizations

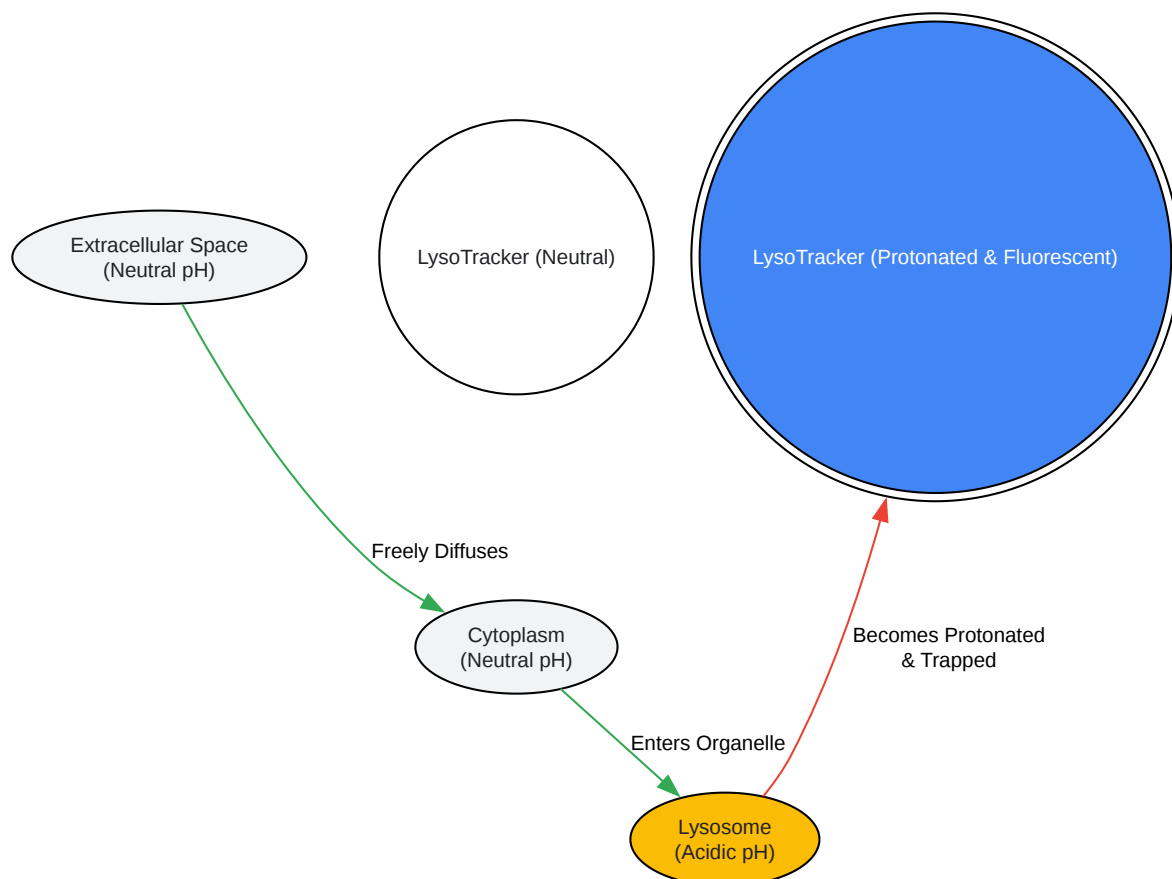
Experimental Workflow



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Caption: Workflow for staining live cells with LysoTracker Yellow HCK-123.

Mechanism of Action



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Caption: Mechanism of LysoTracker accumulation in acidic lysosomes.

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